Application Note: Comprehensive Characterization of 3-Ethoxy-2-methyl-2-cyclopenten-1-one

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Compound of Interest

Compound Name:	*3-Ethoxy-2-methyl-2-cyclopenten-1-one*
CAS No.:	*25112-86-1*
Cat. No.:	*B1600048*

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Introduction

3-Ethoxy-2-methyl-2-cyclopenten-1-one (CAS No. 25112-86-1) is a significant cyclic enone derivative with applications in the fragrance, flavor, and pharmaceutical industries as a synthetic intermediate. Its distinct chemical structure, featuring an α,β-unsaturated ketone and an enol ether, dictates its reactivity and sensory properties. Rigorous analytical characterization is paramount to ensure its purity, confirm its structural identity, quantify it in various matrices, and identify any process-related impurities or degradation products. This guide provides a multi-faceted analytical workflow designed for researchers, quality control scientists, and drug development professionals to achieve a comprehensive characterization of this molecule.

The methodologies detailed herein are grounded in fundamental chemical principles and leverage modern analytical instrumentation to provide a self-validating system for quality assessment. We will explore chromatographic and spectroscopic techniques, explaining the rationale behind method selection and providing detailed, field-proven protocols.

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Physicochemical Properties

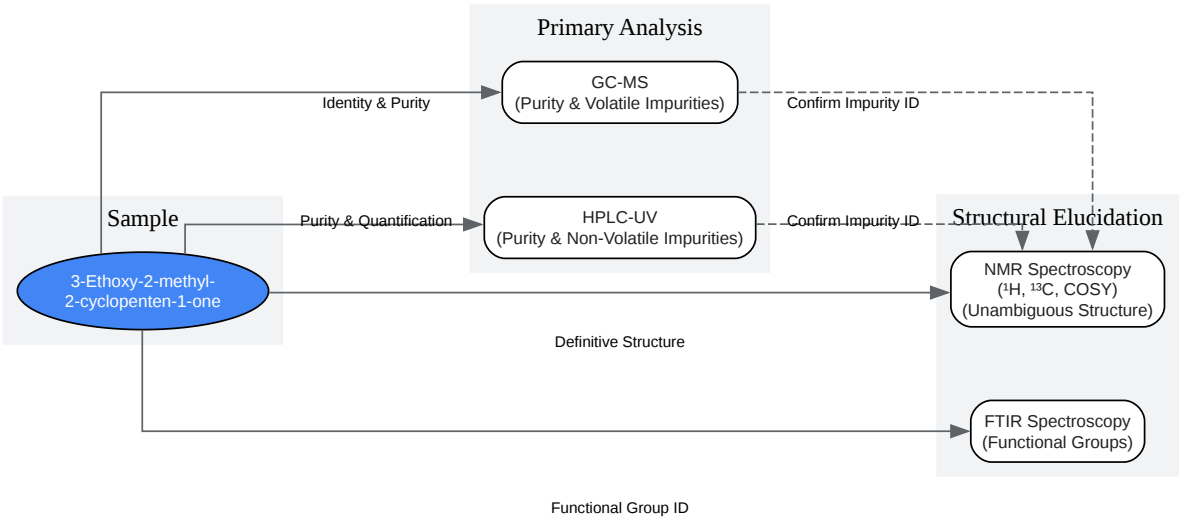
A foundational understanding of the molecule's physical and chemical properties is essential for selecting appropriate analytical techniques, solvents, and conditions.

Property	Value	Source
CAS Number	25112-86-1	[1]
Molecular Formula	$C_8H_{12}O_2$	[1]
Molecular Weight	140.18 g/mol	[1]
Appearance	Solid	[2]
Melting Point	39-43 °C (lit.)	[1][2]
Boiling Point	93-100 °C / 0.5 mmHg (lit.)	[1][2]
Flash Point	110 °C (230 °F) - closed cup	[1]
SMILES String	CCOC1=C(C)C(=O)CC1	[1]

Integrated Analytical Workflow

A single analytical technique is insufficient for complete characterization. We advocate for an integrated approach where techniques are used orthogonally to confirm identity, purity, and structure.

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Caption: Integrated workflow for comprehensive characterization.

Chromatographic Methods for Purity and Impurity Profiling

Chromatographic techniques are the cornerstone for assessing the purity of **3-Ethoxy-2-methyl-2-cyclopenten-1-one** and identifying potential impurities that may arise from the synthesis process.[3][4]

Gas Chromatography-Mass Spectrometry (GC-MS)

Expertise & Experience: GC is the premier technique for analyzing volatile and semi-volatile compounds. Given the boiling point of the target molecule, GC provides excellent separation efficiency. Coupling it with a Mass Spectrometry (MS) detector allows for the simultaneous separation and identification of the main component and any volatile impurities based on their

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mass spectra and fragmentation patterns.[5] This is critical for identifying starting materials, reaction by-products, or solvent residues.[6]

Experimental Protocol:

- Sample Preparation: Accurately weigh ~10 mg of the sample and dissolve it in 10 mL of a suitable solvent like Dichloromethane or Ethyl Acetate to prepare a 1 mg/mL stock solution. Further dilute to 10-100 µg/mL for analysis.
- Instrumentation: A standard GC-MS system equipped with a split/splitless injector and a quadrupole mass spectrometer is recommended.
- GC Conditions:

Parameter	Recommended Setting	Rationale
Column	**30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms, HP-5ms)**	**A non-polar 5% phenyl-methylpolysiloxane column offers excellent resolving power for a wide range of analytes.**
Injector Temp.	250 °C	Ensures rapid volatilization without thermal degradation.
Carrier Gas	Helium, constant flow at 1.0 mL/min	Provides optimal efficiency and is inert.
Oven Program	Start at 60 °C (hold 2 min), ramp to 280 °C at 10 °C/min, hold 5 min	A temperature ramp effectively separates compounds with different boiling points.
Injection Mode	Split (e.g., 50:1)	Prevents column overloading and ensures sharp peaks for the main component.

| Injection Vol. | 1 µL | Standard volume for this concentration range. |

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- MS Conditions:

Parameter	Recommended Setting	Rationale
Ion Source	**Electron Ionization (EI) at 70 eV**	**Standard EI energy provides reproducible fragmentation patterns for library matching.**
Source Temp.	230 °C	Standard temperature to maintain analyte in the gas phase.
Mass Range	m/z 35-400	Covers the molecular ion of the target and a wide range of potential low and high molecular weight impurities.

| Scan Mode | Full Scan | Allows for the identification of unknown impurities by comparing spectra to libraries (e.g., NIST). |

- Data Analysis: The purity is calculated based on the area percent of the main peak relative to the total area of all peaks. Impurity identification is performed by matching the experimental mass spectrum of each minor peak against a spectral library.

High-Performance Liquid Chromatography (HPLC)

Expertise & Experience: While GC-MS is ideal for volatile compounds, HPLC is superior for analyzing non-volatile, thermally labile, or high molecular weight impurities. The α,β-unsaturated ketone chromophore in **3-Ethoxy-2-methyl-2-cyclopenten-1-one** allows for sensitive detection using a UV-Vis detector. A reversed-phase method is typically robust and suitable for this moderately polar compound.[7] For ketones without a strong chromophore, derivatization with agents like 2,4-dinitrophenylhydrazine (DNPH) can be employed to enable detection at visible wavelengths.[8]

Experimental Protocol:

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- Sample Preparation: Prepare a 1 mg/mL stock solution in the mobile phase (e.g., Acetonitrile/Water mixture). Dilute as necessary to fall within the linear range of the detector (e.g., 0.1 mg/mL).
- Instrumentation: A standard HPLC system with a UV-Vis or Diode Array Detector (DAD) is required.
- HPLC Conditions:

Parameter	Recommended Setting	Rationale
Column	**C18, 4.6 x 150 mm, 5 µm particle size**	**The C18 stationary phase provides excellent retention and separation for moderately polar compounds.**
Mobile Phase	A: Water; B: Acetonitrile	A common, effective solvent system for reversed-phase chromatography.
Gradient	40% B to 95% B over 15 minutes, hold for 5 min, return to initial conditions	A gradient elution ensures that both more polar and less polar impurities are effectively eluted and resolved.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Maintaining a constant temperature ensures reproducible retention times.
Detection	UV at λmax (~240-250 nm)	The conjugated system of the enone provides strong UV absorbance for sensitive detection.

| Injection Vol. | 10 µL | A typical injection volume for HPLC analysis. |

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- Data Analysis: Purity is determined by area percent. A DAD can be used to check for peak purity by comparing spectra across a single peak, ensuring it is not co-eluting with an impurity.

Spectroscopic Methods for Structural Elucidation

Spectroscopic methods provide definitive confirmation of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR is the most powerful tool for unambiguous structural determination. ^{1}H NMR provides information on the electronic environment and connectivity of protons, while ^{13}C NMR identifies all unique carbon atoms. 2D NMR experiments like COSY can confirm proton-proton couplings. The expected chemical shifts for **3-Ethoxy-2-methyl-2-cyclopenten-1-one** are predictable based on its functional groups.[9]

Predicted ^{1}H and ^{13}C NMR Data (in $CDCl_3$):

Atom Position (see structure)	Predicted ^{1}H Shift (ppm), Multiplicity, Integration	Predicted ^{13}C Shift (ppm)
1 (C=O)	-	~200-205
2 (C-O)	-	~175-180
3 (C=C)	-	~115-120
4 (CH_2)	~2.4-2.6 (m, 2H)	~30-35
5 (CH_2)	~2.6-2.8 (m, 2H)	~35-40
6 (CH_3)	~1.8-2.0 (s, 3H)	~8-12
7 (O-CH_2)	~4.0-4.2 (q, 2H, J≈7 Hz)	~65-70
8 (CH_3)	~1.3-1.5 (t, 3H, J≈7 Hz)	~14-16
Note: These are estimated values. Actual shifts may vary.		

Experimental Protocol:

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- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- Acquisition: Acquire ^1H, ^{13}C, and COSY spectra on a 400 MHz or higher field NMR spectrometer.
- Analysis:
  - ^1H NMR: Confirm the presence of the ethoxy group (quartet and triplet), the methyl group on the double bond (singlet), and the two methylene groups of the cyclopentenone ring (multiplets).
  - ^{13}C NMR: Confirm the presence of 8 distinct carbon signals, including the carbonyl carbon (>200 ppm), two olefinic carbons, and the carbons of the ethoxy and methyl groups.
  - COSY: Verify the coupling between the CH_2 protons of the ethoxy group and the CH_3 protons.

Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Experience: FTIR is a rapid and effective technique for identifying the key functional groups present in a molecule.[10] The spectrum of **3-Ethoxy-2-methyl-2-cyclopenten-1-one** is expected to show characteristic absorption bands for the conjugated ketone, the carbon-carbon double bond, and the C-O bonds of the enol ether.[11]

Expected Characteristic FTIR Peaks:

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~2980-2850	C-H Stretch	Alkyl (CH_3, CH_2)
~1700-1715	C=O Stretch	α,β-Unsaturated Ketone
~1630-1650	C=C Stretch	Alkene
~1200-1250	C-O Stretch	Enol Ether (Asymmetric)
~1050-1100	C-O Stretch	Enol Ether (Symmetric)

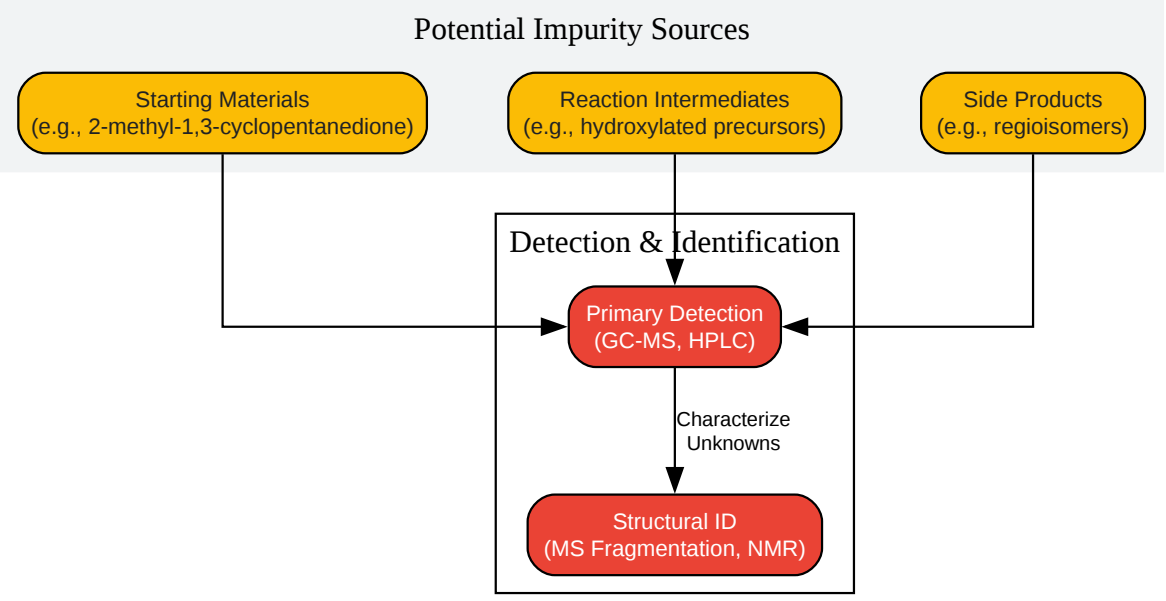
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Experimental Protocol:

- Sample Preparation: As the compound is a low-melting solid, the spectrum can be acquired as a thin film on a salt plate (e.g., NaCl or KBr) by melting a small amount of the sample. Alternatively, a KBr pellet can be prepared, or the sample can be dissolved in a suitable solvent (e.g., CCl_4) and analyzed in a liquid cell.
- Acquisition: Collect the spectrum using an FTIR spectrometer over the range of 4000-400 cm^{-1}, co-adding at least 16 scans to improve the signal-to-noise ratio.
- Analysis: Identify the key absorption bands and compare them to the expected values to confirm the presence of the required functional groups.

Impurity Identification Strategy

A logical approach is required to identify potential impurities, which typically stem from starting materials, intermediates, or side reactions.



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Caption: Logic diagram for impurity source analysis.

Conclusion

The comprehensive characterization of **3-Ethoxy-2-methyl-2-cyclopenten-1-one** is achieved through the strategic application of orthogonal analytical techniques. The combination of GC-MS and HPLC provides a robust assessment of purity and impurity profiles, while NMR and FTIR spectroscopy deliver unambiguous confirmation of the molecular structure and functional groups. This integrated workflow ensures the quality, safety, and efficacy of the compound for its intended applications, aligning with the stringent requirements of the chemical and pharmaceutical industries.

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